

Step-by-Step Guide to Handling Chromium(3+) Perchlorate in the Lab

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Compound of Interest

Compound Name: Chromium(3+) perchlorate

Cat. No.: B078376

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Application Note & Protocol

This document provides a comprehensive guide for the safe handling and use of **Chromium(3+) perchlorate**, with a focus on its common hexahydrate form ($\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$), for researchers, scientists, and drug development professionals. Due to its hazardous nature as a strong oxidizer and corrosive agent, strict adherence to these protocols is essential to ensure laboratory safety.

Safety and Hazard Information

Chromium(3+) perchlorate is a hazardous chemical that requires careful handling to prevent injury and contamination.^[1] It is classified as a corrosive and an oxidizing agent.^{[2][3]}

1.1 Health Hazards:

- **Eye Contact:** Can cause severe chemical burns and serious eye damage.^[1] Vapors or mists may be extremely irritating.^[1]
- **Skin Contact:** May produce chemical burns upon direct contact.^[1] While Cr(III) compounds are less likely to cause chrome ulcerations than Cr(VI) compounds, they can cause allergic dermatitis in individuals with prior sensitization.^{[4][5]}
- **Inhalation:** Inhalation of dust, mist, or vapors should be avoided.^[1] Fumes from combustion or decomposition are toxic.^[1]

- Ingestion: Accidental ingestion can be damaging to health, potentially causing chemical burns in the oral cavity and gastrointestinal tract, and may lead to kidney injury.[\[1\]](#)[\[5\]](#)
- Chronic Exposure: There is limited evidence of carcinogenic effects and possible risks of impaired fertility.[\[1\]](#)[\[6\]](#)

1.2 Fire and Explosion Hazards:

- As a perchlorate, it is a strong oxidizing agent and can increase the intensity of a fire.[\[1\]](#)
- It may react with reducing agents, organic compounds, and other combustible materials to generate heat, potentially leading to fire or explosion.[\[1\]](#)[\[6\]](#)
- Heating may cause expansion or decomposition, leading to violent rupture of containers.[\[1\]](#)
- Contact with strong acids, like concentrated sulfuric acid, can liberate explosive chlorine dioxide gas.[\[1\]](#)

Physical and Chemical Properties

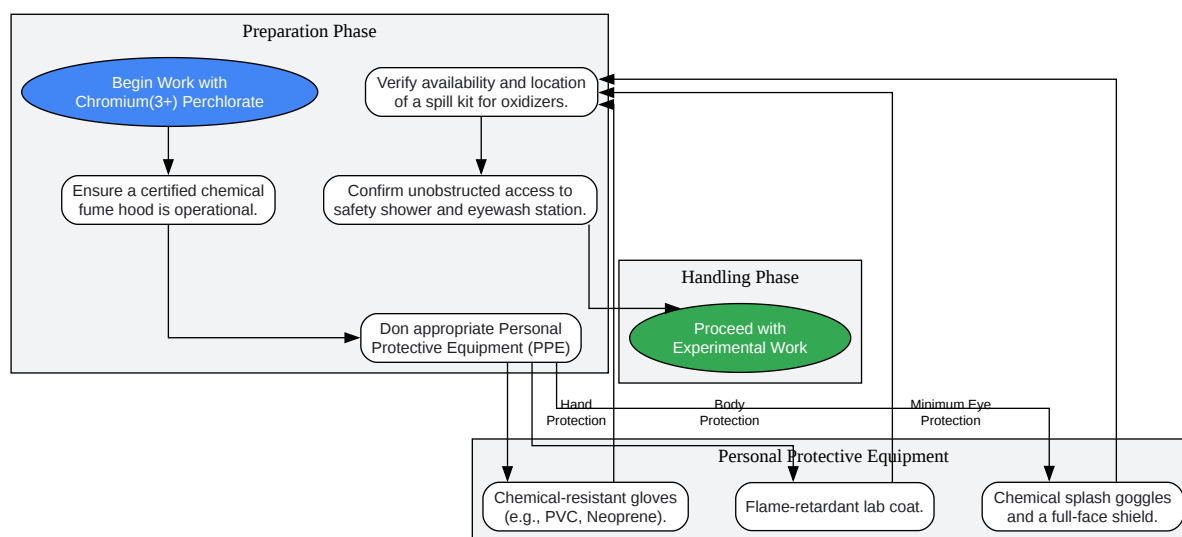
The following table summarizes the key quantitative data for **Chromium(3+) perchlorate hexahydrate**.

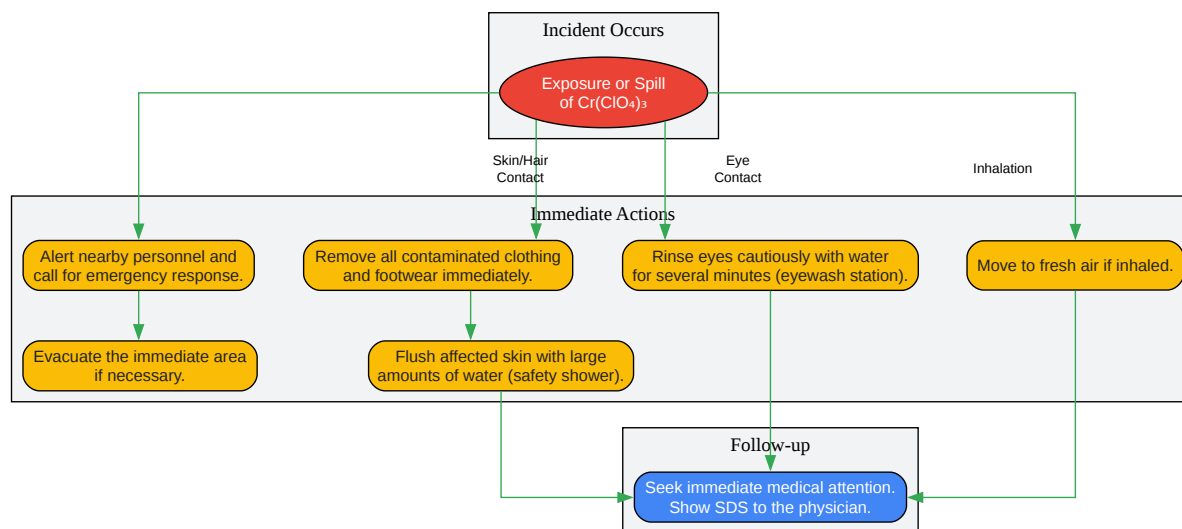
Property	Value	Reference
Chemical Formula	$\text{Cr}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$	[7]
Molecular Weight	458.4 g/mol	[7] [8]
Appearance	Cyan or dark blue crystalline solid	[2] [3]
Solubility in Water	130 g/100 mL at 20 °C	[2]
Solubility in other solvents	Soluble in ethanol	[2] [7]
CAS Number	55147-94-9 (hexahydrate)	[2] [7] [8]

Experimental Protocols

3.1 Personal Protective Equipment (PPE) and Engineering Controls:

A mandatory workflow for ensuring safety before handling **Chromium(3+) perchlorate** is outlined below.





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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Chromium(III) perchlorate - Wikipedia [en.wikipedia.org]
- 3. americanelements.com [americanelements.com]

- 4. Chromium(III) perchlorate - Hazardous Agents | Haz-Map [[haz-map.com](#)]
- 5. Perchloric acid, chromium(3+) salt (3:1) | $\text{Cl}_3\text{CrO}_{12}$ | CID 61644 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 6. Page loading... [[guidechem.com](#)]
- 7. Chromium(III) perchlorate hexahydrate (55147-94-9) for sale [[vulcanchem.com](#)]
- 8. Chromium(3+) perchlorate--water (1/3/6) | $\text{Cl}_3\text{CrH}_{12}\text{O}_{18}$ | CID 12987845 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
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